

# In-Depth Technical Guide to 10-Bromodecanal (CAS Number 85920-81-6)

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## Compound of Interest

Compound Name: 10-Bromodecanal

Cat. No.: B1278384

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## Introduction

**10-Bromodecanal**, identified by the CAS number 85920-81-6, is a bifunctional organic compound that serves as a versatile intermediate in organic synthesis. Its linear ten-carbon chain is functionalized with a reactive aldehyde group at one terminus and a bromine atom at the other. This unique structure allows for a wide range of chemical transformations, making it a valuable building block in the synthesis of complex molecules, including high-value chemicals such as pharmaceuticals and insect sex pheromones. This guide provides a comprehensive overview of the properties, synthesis, and applications of **10-Bromodecanal**.

## Chemical and Physical Properties

**10-Bromodecanal** is a colorless liquid under standard conditions.<sup>[1]</sup> Its key physicochemical properties are summarized in the table below for easy reference and comparison.

| Property            | Value                                  | Reference(s) |
|---------------------|----------------------------------------|--------------|
| CAS Number          | 85920-81-6                             | [2][3]       |
| Molecular Formula   | C <sub>10</sub> H <sub>19</sub> BrO    | [2]          |
| Molecular Weight    | 235.16 g/mol                           | [2]          |
| IUPAC Name          | 10-bromodecanal                        | [3]          |
| Synonyms            | Decanal, 10-bromo-; 10-bromo-1-decanal | [1][2]       |
| Boiling Point       | 282.237 °C at 760 mmHg                 | [1]          |
| Density             | 1.152 g/cm <sup>3</sup>                | [1]          |
| Flash Point         | 27.016 °C                              | [1]          |
| LogP                | 3.701                                  | [1]          |
| Storage Temperature | 2-8°C                                  | [4]          |

Note: Some physical properties are predicted values.

## Synthesis

The primary route for the synthesis of **10-Bromodecanal** is through the oxidation of its corresponding alcohol, 10-bromo-1-decanol.

### Synthesis of 10-Bromo-1-decanol (Precursor)

A common method for preparing 10-bromo-1-decanol involves the monobromination of 1,10-decanediol.

Experimental Protocol:

- A solution of 1,10-decanediol in toluene is treated with 48% hydrobromic acid.
- The reaction mixture is refluxed for an extended period (e.g., 24 hours) with the removal of water, for example, by using a Dean-Stark apparatus.

- Upon completion, the reaction mixture is cooled and washed sequentially with a base (e.g., 6N NaOH), acid (e.g., 10% HCl), water, and brine.
- The organic layer is then dried over an anhydrous salt like sodium sulfate.
- The solvent is removed under reduced pressure, and the crude product is purified by silica gel column chromatography to yield 10-bromo-1-decanol.

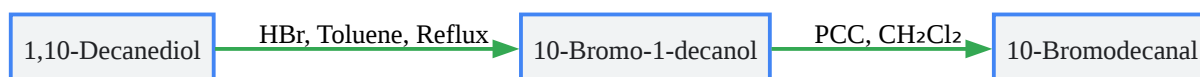
## Oxidation of 10-Bromo-1-decanol to 10-Bromodecanal

The conversion of the primary alcohol to the aldehyde can be achieved using various oxidizing agents. Pyridinium chlorochromate (PCC) is a frequently used reagent for this transformation.

### Experimental Protocol:

- 10-bromo-1-decanol is dissolved in a suitable inert solvent, such as dichloromethane ( $\text{CH}_2\text{Cl}_2$ ).
- Pyridinium chlorochromate (PCC) is added to the solution.
- The reaction mixture is stirred at room temperature for several hours.
- The progress of the reaction can be monitored by techniques like thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is worked up to remove the chromium byproducts, typically by filtration through a pad of silica gel or another suitable adsorbent.
- The solvent is then evaporated to yield the crude **10-Bromodecanal**, which can be further purified if necessary.

### Logical Relationship of Synthesis:



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*Synthesis of 10-Bromodecanal*

## Applications in Organic Synthesis

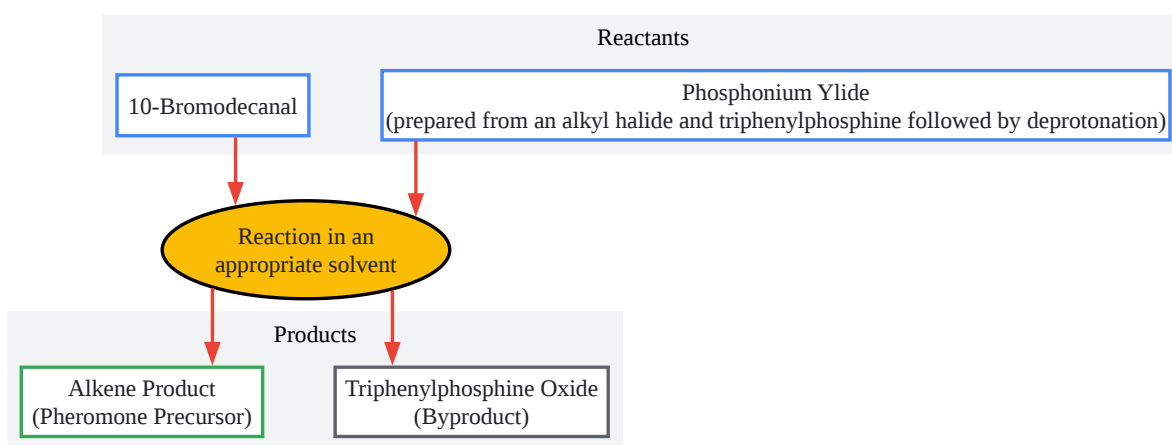
The dual functionality of **10-Bromodecanal**, possessing both an electrophilic aldehyde and a carbon atom susceptible to nucleophilic substitution at the bromine-bearing end, makes it a highly valuable and versatile building block in organic synthesis.

## Synthesis of Insect Pheromones

A significant application of **10-Bromodecanal** is in the synthesis of insect sex pheromones, which are crucial for the development of environmentally benign pest management strategies. The aldehyde group is a key handle for carbon-carbon bond formation, often via the Wittig reaction.

### Experimental Workflow: Wittig Reaction for Pheromone Synthesis

The Wittig reaction involves the reaction of an aldehyde with a phosphorus ylide to form an alkene. In the context of pheromone synthesis, **10-Bromodecanal** can be reacted with a suitable phosphonium ylide to construct the carbon skeleton of the target pheromone.



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### Wittig Reaction Workflow

General Experimental Protocol for Wittig Reaction:

- The appropriate phosphonium salt is suspended in a suitable solvent (e.g., an ether like THF or a polar aprotic solvent like DMF).
- A strong base (e.g., n-butyllithium, sodium hydride, or sodium amide) is added to deprotonate the phosphonium salt and form the ylide.
- The solution of **10-Bromodecanal** is then added to the ylide solution, often at a reduced temperature.
- The reaction is allowed to proceed until completion, as monitored by TLC.
- The reaction is quenched, and the product is extracted into an organic solvent.
- The crude product is purified, typically by column chromatography, to separate the desired alkene from the triphenylphosphine oxide byproduct.

The terminal bromine in the resulting alkene can then be further functionalized as needed for the final pheromone structure.

## Biological Activity and Toxicological Profile

Currently, there is a lack of specific data in the public domain regarding the biological activity, mechanism of action, and detailed toxicological profile of **10-Bromodecanal** itself. Its primary role is reported as a synthetic intermediate. As a reactive aldehyde, it is expected to exhibit some level of cytotoxicity, as aldehydes can react with biological nucleophiles such as proteins and nucleic acids. However, without specific studies, a definitive statement on its biological effects cannot be made. For drug development professionals, it is crucial to handle this compound with appropriate safety precautions, assuming potential reactivity and toxicity, until more definitive data becomes available.

## Conclusion

**10-Bromodecanal** (CAS 85920-81-6) is a valuable bifunctional molecule for organic synthesis. Its straightforward preparation from 10-bromo-1-decanol and its utility in key reactions like the

Wittig reaction make it an important intermediate, particularly in the synthesis of insect pheromones. While its own biological properties are not well-documented, its role as a precursor to biologically active molecules is well-established. Researchers and scientists in drug development and chemical synthesis can utilize the information and protocols in this guide for their work with this versatile compound.

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